Methyl Cyclopropanecarboxylate: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Methyl cyclopropanecarboxylate*
CAS No.:	*2868-37-3*
Cat. No.:	*B120475*

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An In-depth Examination of Synonyms, Properties, Synthesis, and Applications in Drug Discovery

Introduction

Methyl cyclopropanecarboxylate is a versatile organic compound that has garnered significant interest within the scientific community, particularly among researchers, chemists, and professionals in drug development. Its unique strained three-membered ring structure imparts distinct chemical properties, making it a valuable building block in the synthesis of complex molecules, including active pharmaceutical ingredients (APIs) and agrochemicals. The incorporation of the cyclopropyl moiety into drug candidates can enhance metabolic stability, binding affinity, and overall pharmacological profiles. This technical guide provides a comprehensive overview of **methyl cyclopropanecarboxylate**, including its nomenclature, physicochemical properties, detailed experimental protocols for its synthesis and analysis, and its role in the development of targeted therapeutics.

Nomenclature and Synonyms

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Methyl cyclopropanecarboxylate is known by a variety of alternative names and synonyms, which are crucial for researchers to recognize when conducting literature searches and procuring chemical reagents.

Identifier Type	Identifier
Systematic Name	Methyl cyclopropanecarboxylate
CAS Number	2868-37-3
Molecular Formula	$C_5H_8O_2$
Molecular Weight	100.12 g/mol
Synonyms	Cyclopropanecarboxylic acid, methyl ester[1]
Methyl cyclopropylcarboxylate[1]	
Cyclopropane Carboxylic Acid Methyl Ester[2]	
Cyclopropane-1-carboxylic acid methyl ester[2]	
Cyclopropanoic acid methyl ester[2]	
Methyl cyclopropanoate[2]	
MCPC[1]	
InChI	InChI=1S/C5H8O2/c1-7-5(6)4-2-3-4/h4H,2-3H2,1H3
SMILES	COC(=O)C1CC1

Physicochemical Properties

A thorough understanding of the physicochemical properties of **methyl cyclopropanecarboxylate** is essential for its handling, storage, and application in chemical reactions.

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Property	Value	Reference
Appearance	Clear, colorless liquid	--INVALID-LINK--
Odor	Pleasant, fruity	--INVALID-LINK--
Boiling Point	119 °C at 764 mmHg	--INVALID-LINK--
Density	0.985 g/mL at 25 °C	--INVALID-LINK--
Flash Point	17 °C (64 °F)	--INVALID-LINK--
Solubility	Slightly soluble in chloroform and methanol. Not miscible or difficult to mix in water.	--INVALID-LINK--

Experimental Protocols

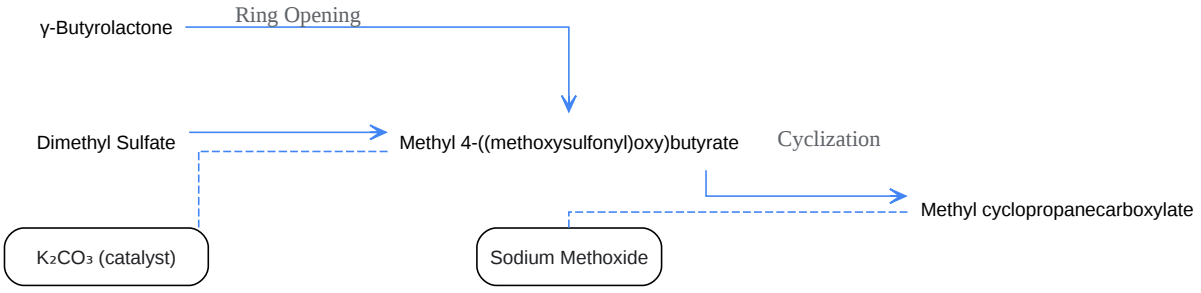
Synthesis of **Methyl Cyclopropanecarboxylate**

Several synthetic routes to **methyl cyclopropanecarboxylate** have been reported. Below are detailed protocols for two common methods.

Method 1: From γ-Butyrolactone and Dimethyl Sulfate

This method involves the ring-opening of γ-butyrolactone followed by cyclization.

Reaction Scheme:



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Synthesis of **Methyl Cyclopropanecarboxylate** from γ-Butyrolactone.

Procedure:[3]

- Ring-Opening Reaction:
  - To a 1L four-necked flask equipped with a thermometer and a mechanical stirrer, add 277.2 g of dimethyl sulfate and 3.44 g of potassium carbonate (catalyst).
  - Stir the mixture and slowly add 172 g of γ-butyrolactone dropwise over 2 hours, maintaining the temperature between 80-90 °C.
  - After the addition is complete, maintain the reaction temperature at 90 °C and continue stirring for 8 hours to complete the ring-opening ester exchange reaction, yielding methyl 4-((methoxysulfonyl)oxy)butyrate.
  - Filter the mixture to recover the catalyst for later use.
- Cyclization Reaction:
  - Into the solution of methyl 4-((methoxysulfonyl)oxy)butyrate, slowly add 445 g of a 25% sodium methoxide solution in methanol dropwise over 3 hours.
  - Maintain the temperature at 105-110 °C during the addition.
  - After the addition is complete, continue stirring at this temperature for an additional 30 minutes.
  - Cool the reaction mixture and distill to obtain **methyl cyclopropanecarboxylate**.

Method 2: From Methyl 4-chlorobutyrate

This is another common industrial method for the synthesis of **methyl cyclopropanecarboxylate**.

Reaction Scheme:

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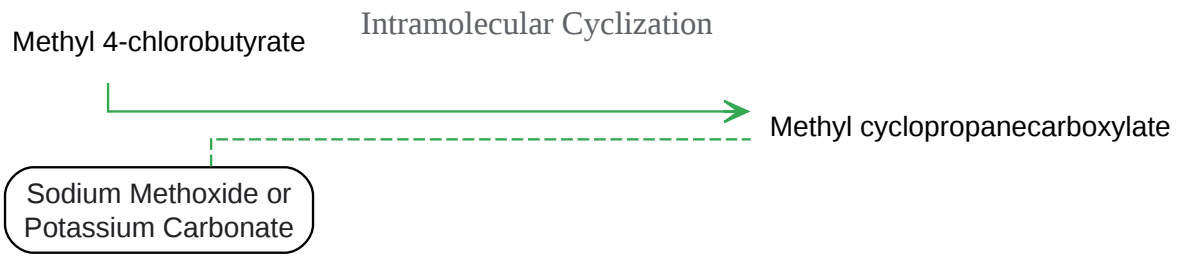

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Synthesis from Methyl 4-chlorobutyrate.

Procedure:[4]

- In a clean 1800-2200 mL reaction flask, add 800-1200 g of potassium carbonate and 800-900 g of xylene.
- Slowly add 740-920 g of methyl 4-chlorobutyrate while maintaining the temperature between 85-100 °C.
- After the addition is complete, maintain the mixture at 85-100 °C for 1-5 hours.
- Cool the mixture to below 30-50 °C and filter.
- Distill the filtrate to obtain **methyl cyclopropanecarboxylate**. The xylene can be recovered and reused.

Analytical Methods

Accurate analysis of **methyl cyclopropanecarboxylate** is crucial for quality control and reaction monitoring. Both Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC) are suitable techniques.

High-Performance Liquid Chromatography (HPLC) Method[5]

A reverse-phase HPLC method can be employed for the analysis of **methyl cyclopropanecarboxylate**.

- Column: Newcrom R1 or C18 column.

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- Mobile Phase: A mixture of acetonitrile (MeCN) and water, with phosphoric acid as a modifier. For Mass Spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.
- Detection: UV detection.

This method is scalable and can be adapted for preparative separation to isolate impurities.

Gas Chromatography-Mass Spectrometry (GC-MS) Method

A general GC-MS method can be adapted for the analysis of **methyl cyclopropanecarboxylate**.

- Column: A non-polar or mid-polar capillary column, such as one with a 5% phenyl-methylpolysiloxane stationary phase (e.g., DB-5ms or HP-5MS).
- Carrier Gas: Helium.
- Injection Mode: Split or splitless, depending on the concentration of the analyte.
- Oven Temperature Program: A temperature ramp starting from a low temperature (e.g., 50 °C) to a high temperature (e.g., 250 °C) to ensure good separation.
- MS Detection: Electron Ionization (EI) mode with a scan range appropriate for the molecular weight of **methyl cyclopropanecarboxylate** and its expected fragments.

Applications in Drug Development

The cyclopropyl group is a valuable motif in medicinal chemistry, and **methyl cyclopropanecarboxylate** serves as a key building block for its introduction into drug molecules. The rigid nature of the cyclopropane ring can lock a molecule into a specific conformation, which can lead to increased potency and selectivity for its biological target.[1] Furthermore, the cyclopropyl group is often resistant to metabolic degradation, which can improve the pharmacokinetic profile of a drug.[6]

Role in the Synthesis of p38 MAPK Inhibitors

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Methyl cyclopropanecarboxylate is utilized as a reagent in the synthesis of N'-thiazole and N-pyrazole based inhibitors of mitogen-activated protein kinase p38α (MAPK p38α). The p38 MAPK signaling pathway is involved in cellular responses to stress and inflammation, and its dysregulation is implicated in various diseases, including inflammatory disorders and cancer.[7] [8] Inhibitors of p38 MAPK are therefore of significant therapeutic interest.

Illustrative Synthesis of a Cyclopropyl-Containing p38 MAPK Inhibitor Fragment:



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General workflow for incorporating the cyclopropyl moiety into a p38 MAPK inhibitor.

The p38 MAPK Signaling Pathway

The p38 MAPK pathway is a cascade of protein kinases that plays a crucial role in regulating cellular processes such as inflammation, apoptosis, and cell differentiation.[8] The pathway is typically activated by cellular stresses and inflammatory cytokines.

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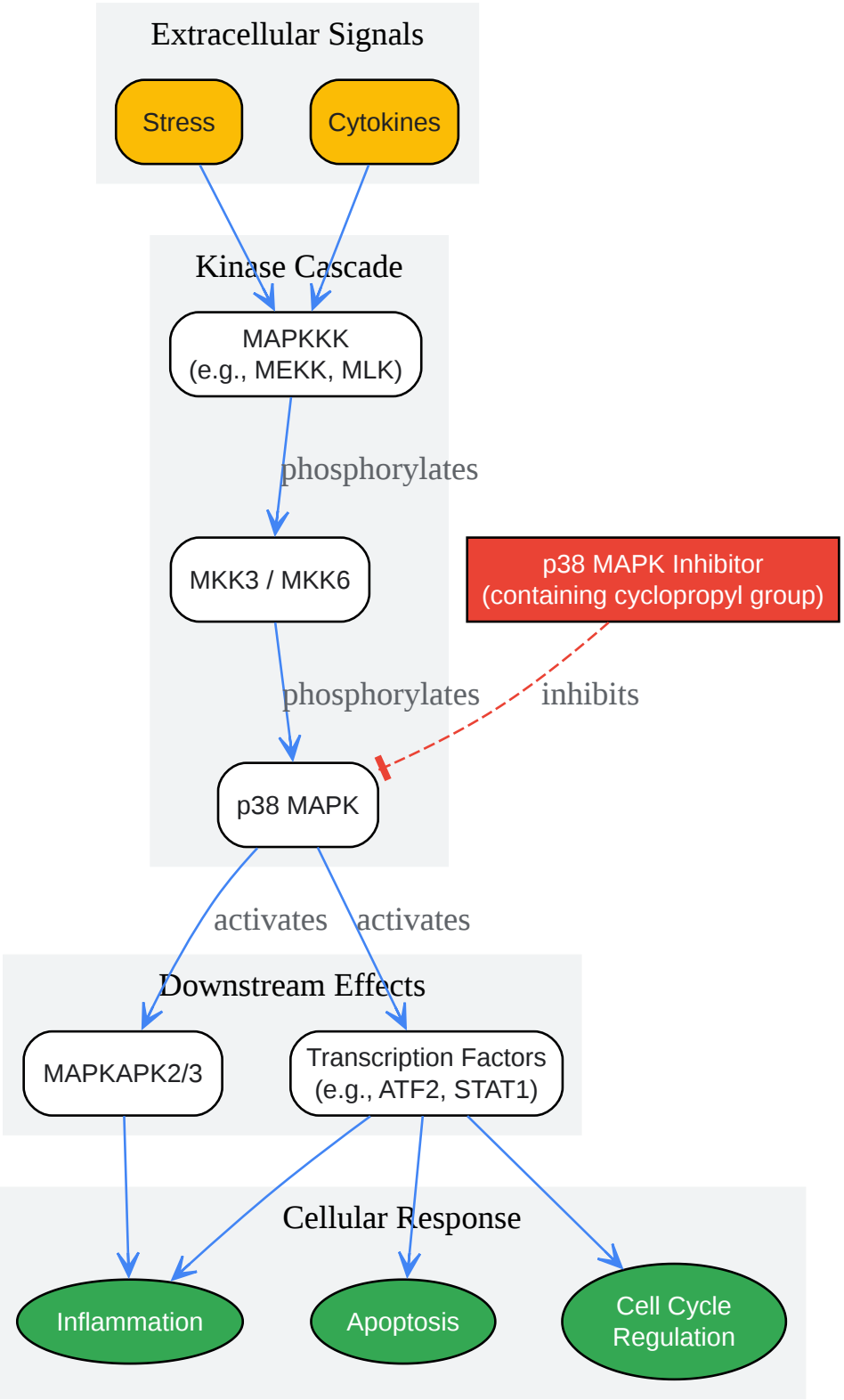

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